

An In-depth Technical Guide to Benzyldiazine Hydrochloride: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: *Benzyldiazine hydrochloride*

Cat. No.: *B138046*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **benzyldiazine hydrochloride**, a versatile chemical compound with significant applications in organic synthesis and pharmacology. This document details its chemical and physical properties, provides in-depth experimental protocols for its key reactions, and explores its mechanism of action as a monoamine oxidase inhibitor.

Chemical and Physical Properties

Benzyldiazine is commercially available as both a monohydrochloride (CAS Number: 1073-62-7) and a dihydrochloride salt (CAS Number: 20570-96-1).^{[1][2]} The addition of hydrochloride salts enhances the compound's stability.^[3] The properties of both forms are summarized below for easy comparison.

Table 1: Physical and Chemical Properties of **Benzyldiazine Hydrochloride** Salts

Property	Benzyldiazine Monohydrochloride	Benzyldiazine Dihydrochloride
CAS Number	1073-62-7[4]	20570-96-1[5]
Molecular Formula	C ₇ H ₁₁ ClN ₂ [4]	C ₇ H ₁₂ Cl ₂ N ₂ [2]
Molecular Weight	158.63 g/mol [4]	195.09 g/mol [2]
Appearance	Pale yellow solid[4]	Slightly yellow to beige powder[5]
Melting Point	113 °C	143-145 °C (decomposes)[5]
Boiling Point	265.4 °C at 760 mmHg	Not available
Solubility	Soluble in DMSO, Methanol, Water[4]	Insoluble in water[5]
Stability	Stable under normal conditions.[3]	Stable under recommended storage conditions.[6]
InChI Key	PRBLRLQZOKOQCQ-UHFFFAOYSA-N[7]	MSJHOJKVMMEMNX-UHFFFAOYSA-N[5]

Experimental Protocols

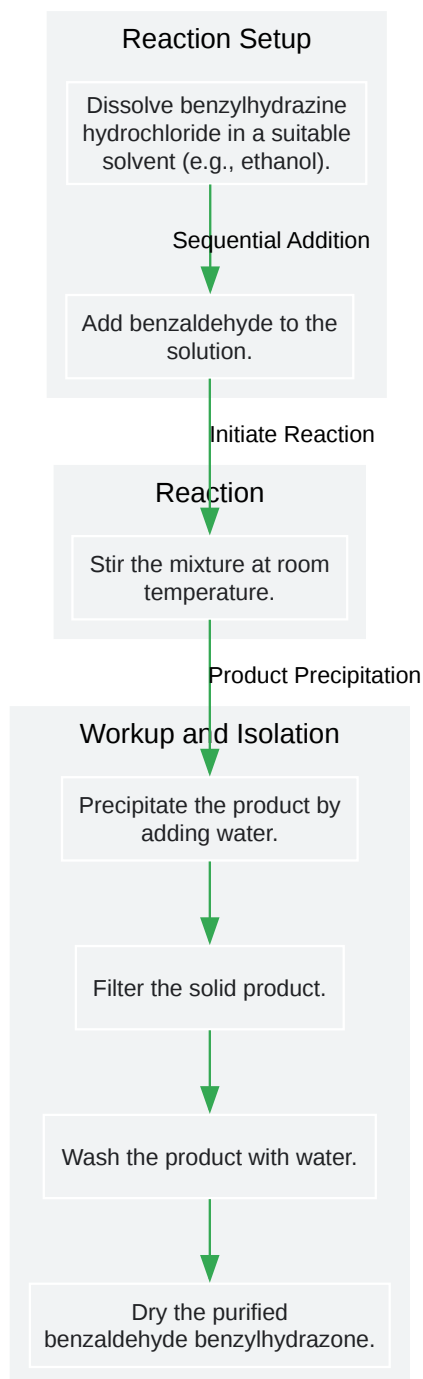
Benzyldiazine hydrochloride is a key reagent in several important organic reactions, most notably the formation of hydrazones and the Wolff-Kishner reduction.

Synthesis of Benzaldehyde Benzyldiazine

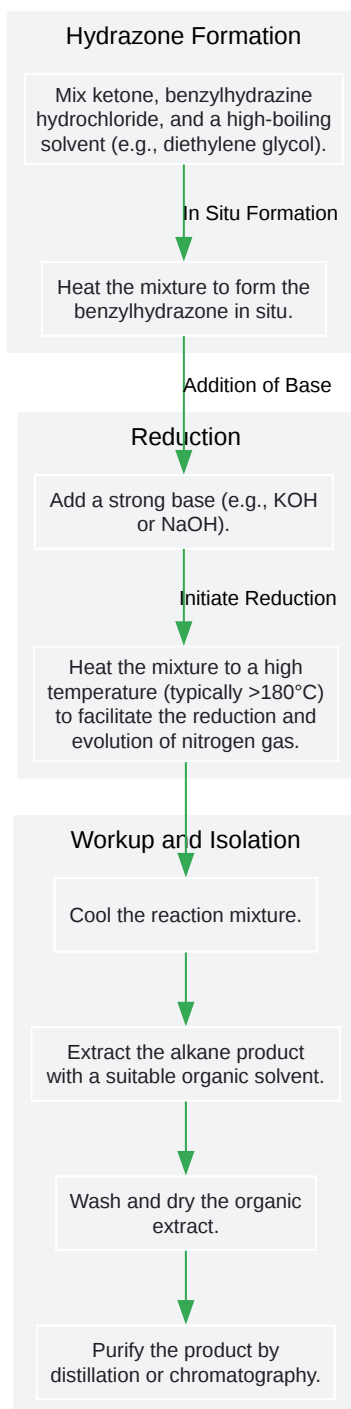
This protocol describes the synthesis of a hydrazone from **benzyldiazine hydrochloride** and benzaldehyde. Hydrazones are valuable intermediates in the synthesis of various heterocyclic compounds.

Experimental Workflow: Hydrazone Synthesis

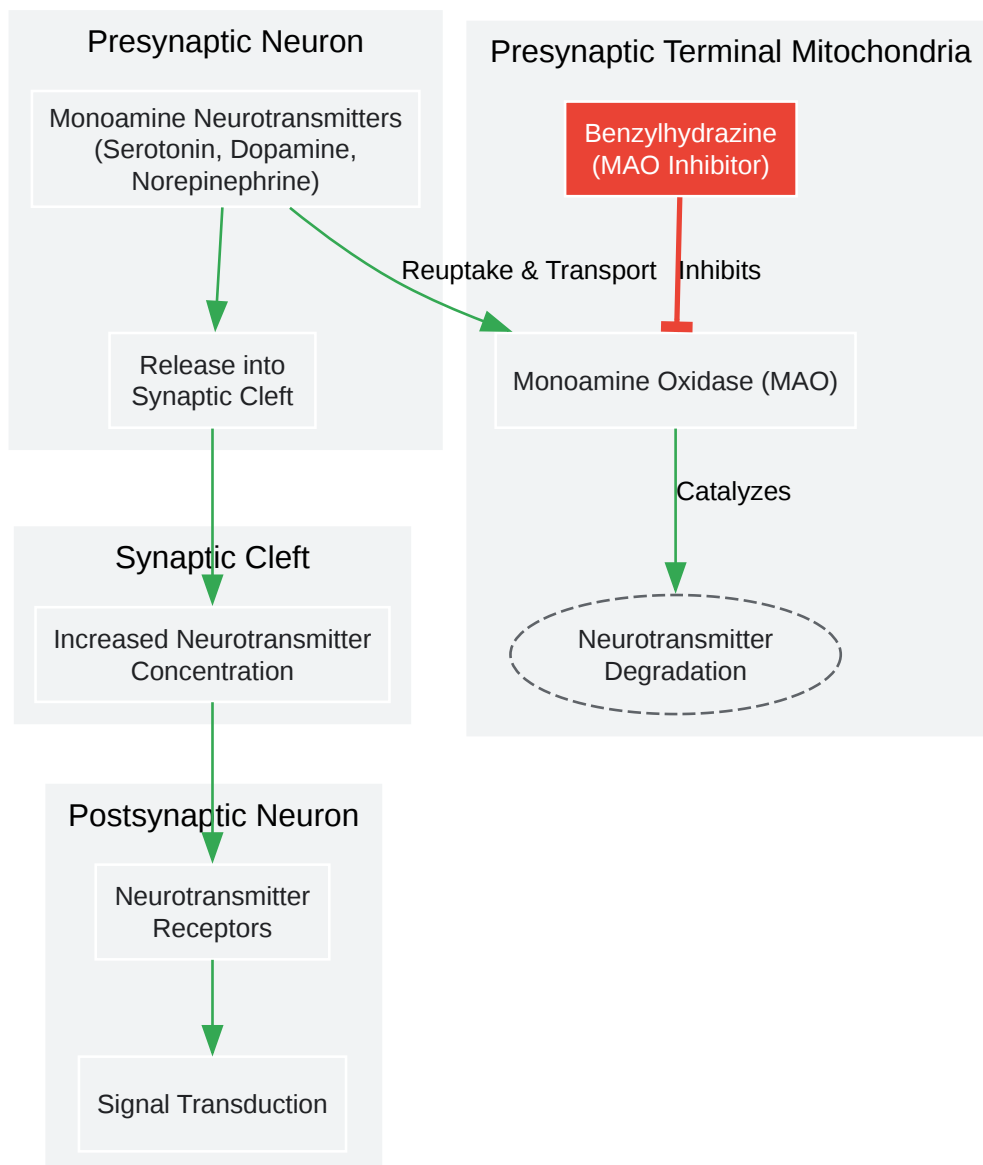
Workflow for Benzaldehyde Benzylhydrazone Synthesis



Workflow for Wolff-Kishner Reduction



Mechanism of Monoamine Oxidase Inhibition

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